

Essential Safety and Disposal Guidance for Fmoc-L-2-indanylglycine

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Compound of Interest

Compound Name: *Fmoc-L-2-indanylglycine*

Cat. No.: *B613421*

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Researchers and drug development professionals handling **Fmoc-L-2-indanylglycine** must adhere to strict safety and disposal protocols to ensure a secure laboratory environment and regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of this compound, grounded in safety data sheet recommendations and standard laboratory practices.

Safety and Hazard Information

While specific quantitative hazard data for **Fmoc-L-2-indanylglycine** is limited, the available Safety Data Sheet (SDS) outlines potential hazards and necessary precautions. It is crucial to handle this compound with care to mitigate risks of inhalation, ingestion, or skin contact.[\[1\]](#)

Hazard Category	Description	Protective Measures
Potential Health Effects	May be harmful if inhaled, causing respiratory tract irritation. May be harmful if swallowed. May be harmful if absorbed through the skin, potentially causing irritation. [1] [2]	Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. [1]
OSHA Hazards	No known OSHA hazards. [1]	Follow standard laboratory safety protocols.
Fire Hazards	No flammability data available. [2] For small fires, use a carbon dioxide or dry chemical extinguisher. For large fires, use water spray, fog, or foam. [1] [2]	Keep away from heat and sources of ignition. [1] [2]
Stability	Stable under recommended storage conditions. [1] [2]	Store in a dry, well-ventilated place with the container tightly closed. [1]
Incompatibilities	Avoid strong oxidizing reagents. [1] [2]	Store separately from incompatible materials.

Experimental Disposal Protocol

The disposal of **Fmoc-L-2-indanylglycine** must be conducted in accordance with federal, state, and local environmental control regulations.[\[1\]](#)[\[2\]](#) The following protocol provides a generalized procedure based on best practices for chemical waste management.

Step 1: Waste Identification and Segregation

- Treat all **Fmoc-L-2-indanylglycine** waste, including contaminated consumables and solutions, as potentially hazardous chemical waste.

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 2: Waste Collection and Labeling

- Collect all solid and liquid waste containing **Fmoc-L-2-indanylglycine** in a designated, leak-proof, and chemically compatible container.
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Fmoc-L-2-indanylglycine**," and the CAS number "205526-39-2".[\[1\]](#)

Step 3: Spill Management

- Small Spills: Use appropriate tools to carefully collect the spilled material and place it into a designated waste disposal container.[\[1\]](#)[\[2\]](#)
- Large Spills: Use a shovel or other appropriate tools to place the spilled material into a convenient waste disposal container.[\[1\]](#)[\[2\]](#)
- Always wear appropriate PPE, including a dust respirator and chemical-resistant gloves, when cleaning up spills.[\[1\]](#)[\[2\]](#)

Step 4: Storage of Waste

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)

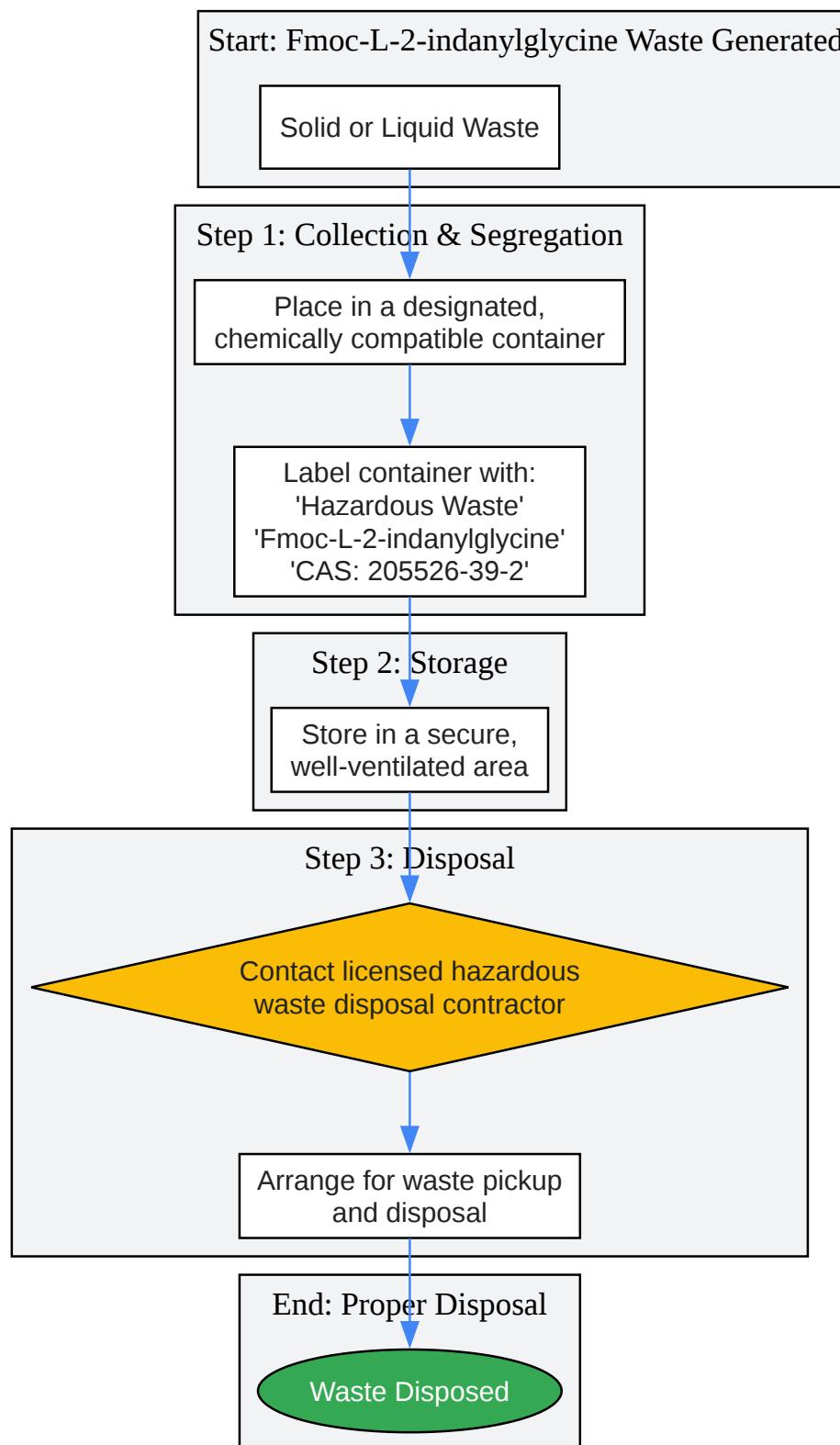
Step 5: Final Disposal

- Arrange for the collection and disposal of the **Fmoc-L-2-indanylglycine** waste through a licensed hazardous waste disposal contractor.
- Under no circumstances should this chemical waste be disposed of down the drain or in regular trash.[\[3\]](#)

- Empty Containers: Treat empty containers that held **Fmoc-L-2-indanylglycine** as hazardous waste as they may retain product residue.^[3] Triple-rinse the container, collecting the rinsate as hazardous waste, before disposal or recycling according to your institution's guidelines.^[3]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Fmoc-L-2-indanylglycine**.

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Caption: Disposal workflow for **Fmoc-L-2-indanylglycine**.

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